

molecular formula of Methyl L-tert-leucinate hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl L-tert-leucinate hydrochloride*

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An In-Depth Technical Guide to **Methyl L-tert-leucinate hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl L-tert-leucinate hydrochloride**, a significant amino acid derivative utilized in synthetic chemistry. The document details its chemical and physical properties, provides an experimental protocol for its synthesis, and illustrates the synthetic workflow. It is intended to be a valuable resource for professionals in research and drug development.

Chemical and Physical Properties

Methyl L-tert-leucinate hydrochloride is the hydrochloride salt of the methyl ester of L-tert-leucine.[1] Structurally, it is characterized by a tert-leucine core, which is an amino acid with a bulky tert-butyl side chain, esterified with a methyl group.[1] This compound is a white to off-white solid, typically in powder or crystalline form.[2][3][4] Its stability as a hydrochloride salt enhances its ease of handling and storage.[4]

The quantitative properties of **Methyl L-tert-leucinate hydrochloride** are summarized in the table below for easy reference and comparison.

| Property | Value |
|-------------------|---|
| Molecular Formula | C7H16ClNO2[2][4][5] |
| Molecular Weight | 181.66 g/mol [2][3][4] |
| Appearance | White to off-white solid[2] |
| Melting Point | 183–186°C[1] |
| Boiling Point | 206.8°C[1] |
| Flash Point | 78.9°C[1] |
| Optical Activity | $[\alpha]_{20/D} +17.5 \pm 1^\circ$, c = 1% in methanol[3] |
| Solubility | In Vitro: DMSO : 100 mg/mL (550.48 mM)[2] |

Experimental Protocol: Synthesis of Methyl L-tert-leucinate hydrochloride

The following protocol details a common method for the synthesis of **Methyl L-tert-leucinate hydrochloride** via the esterification of L-tert-leucine using thionyl chloride in methanol. This method is widely employed for the preparation of amino acid methyl esters.

Materials:

- L-tert-leucine
- Methanol (MeOH)
- Thionyl chloride (SOCl₂)
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser

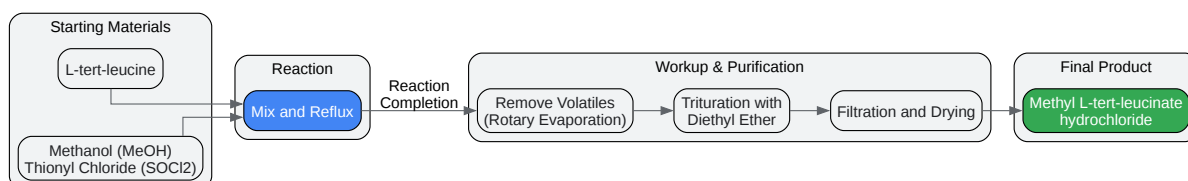
- Ice bath
- Rotary evaporator

Procedure:

- Reaction Setup: To a solution of L-tert-leucine (1.0 g, 7.7 mmol) in methanol (60 mL), add thionyl chloride (5.6 mL, 77 mmol) dropwise at 0°C (ice bath).^[4]
- Reaction: The reaction mixture is then heated at reflux for 16 hours.^[4]
- Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, the volatiles are removed under reduced pressure using a rotary evaporator.^[4]
- Purification: The resulting residue is triturated with diethyl ether to yield a white solid.^[4]
- Isolation: The solid product is collected by filtration and dried in vacuo to obtain **Methyl L-tert-leucinate hydrochloride**.^[4]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Methyl L-tert-leucinate hydrochloride**.



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Caption: Synthesis workflow for **Methyl L-tert-leucinate hydrochloride**.

Applications in Research and Drug Development

Methyl L-tert-leucinate hydrochloride serves as a crucial building block in various areas of chemical synthesis, particularly in the pharmaceutical industry.

- **Peptide Synthesis:** It is a valuable precursor in both solution-phase and solid-phase peptide synthesis.[3] The bulky tert-butyl group can impart unique conformational constraints on the resulting peptides.
- **Chiral Building Block:** Due to its inherent chirality, it is widely used in the asymmetric synthesis of complex organic molecules.[1] This is particularly important in the development of pharmaceuticals where stereochemistry is critical for efficacy and safety.
- **PROTACs and Synthetic Cannabinoids:** The compound is utilized in the development of proteolysis-targeting chimeras (PROTACs) and synthetic cannabinoids, which are areas of active research in drug discovery.[1]

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- To cite this document: BenchChem. [molecular formula of Methyl L-tert-leucinate hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b057063#molecular-formula-of-methyl-l-tert-leucinate-hydrochloride>]

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